

Application Notes for Vegfr-2-IN-16

Administration in Animal Models

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Compound of Interest

Compound Name: Vegfr-2-IN-16

Cat. No.: B15142011

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Introduction

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), also known as Kinase Insert Domain Receptor (KDR) or Fetal Liver Kinase 1 (Flk-1), is a key mediator of angiogenesis, the formation of new blood vessels from pre-existing ones.^{[1][2]} It is a receptor tyrosine kinase expressed predominantly on endothelial cells.^[1] Upon binding of its ligand, primarily VEGF-A, VEGFR-2 dimerizes and undergoes autophosphorylation of specific tyrosine residues in its intracellular domain.^{[1][3]} This activation triggers a cascade of downstream signaling pathways, including the PLCγ-PKC-Raf-MEK-MAPK and PI3K/Akt pathways, which are crucial for endothelial cell proliferation, migration, survival, and vascular permeability.

Due to its critical role in tumor angiogenesis, VEGFR-2 is a prime target for cancer therapy. **Vegfr-2-IN-16** is a small molecule inhibitor designed to target the kinase activity of VEGFR-2, thereby blocking the downstream signaling pathways that promote angiogenesis. These application notes provide a generalized protocol for the administration of **Vegfr-2-IN-16** in preclinical animal models based on common practices with similar VEGFR-2 inhibitors.

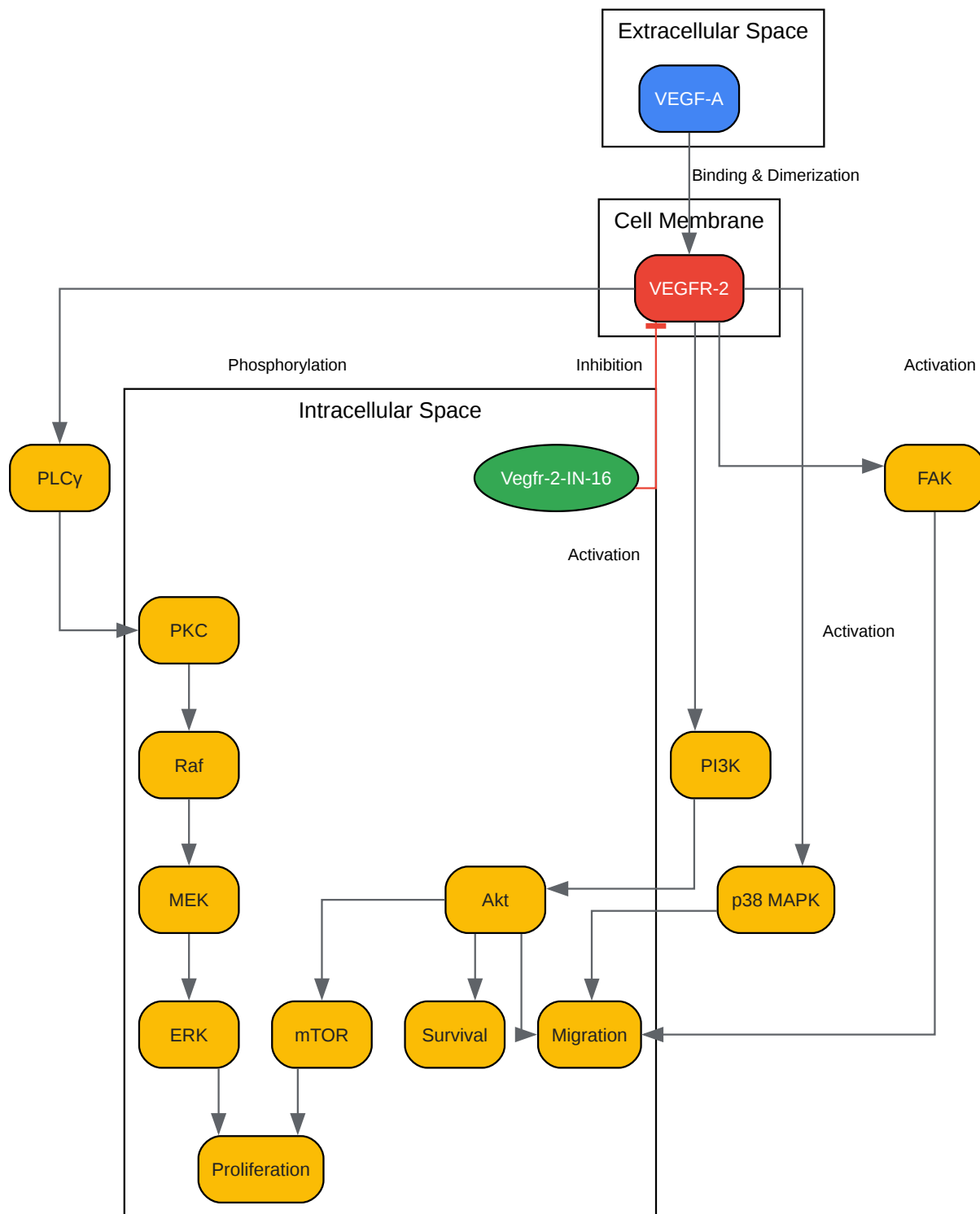
Mechanism of Action

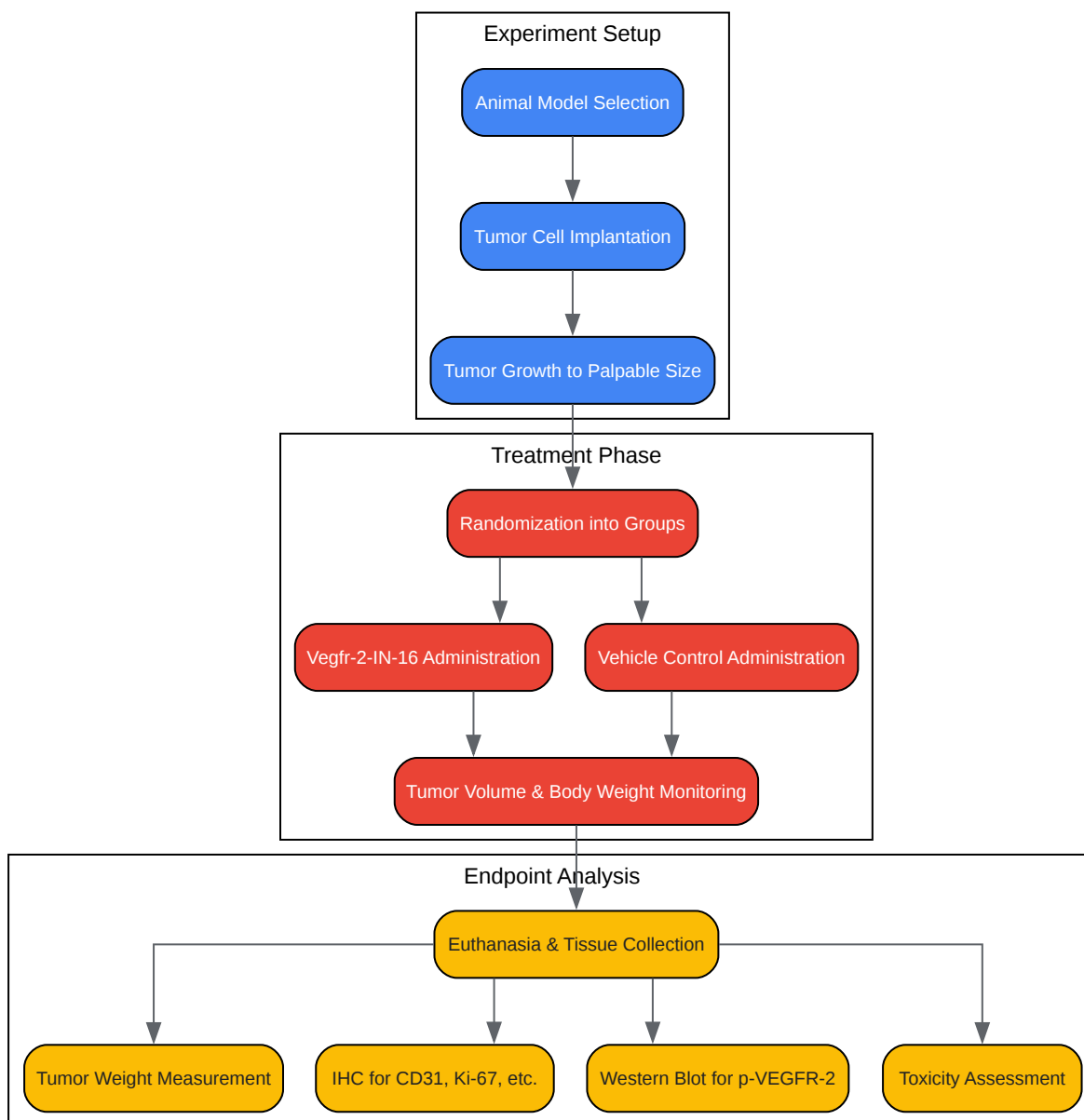
Vegfr-2-IN-16 is hypothesized to function as a Type II inhibitor, binding to the ATP-binding site of the VEGFR-2 kinase domain. This competitive inhibition prevents the phosphorylation of the receptor, thereby blocking the initiation of downstream signaling cascades. The intended biological effects include the inhibition of tumor angiogenesis, leading to a reduction in tumor growth and metastasis.

Preclinical Applications

- Anti-tumor Efficacy Studies: Evaluation of the anti-cancer effects of **Vegfr-2-IN-16** in various xenograft and syngeneic tumor models.
- Anti-angiogenic Studies: Assessment of the inhibitory effect of **Vegfr-2-IN-16** on tumor vascularization.
- Pharmacodynamic Studies: Analysis of the downstream effects of **Vegfr-2-IN-16** on VEGFR-2 signaling pathways in vivo.
- Pharmacokinetic Studies: Determination of the absorption, distribution, metabolism, and excretion (ADME) profile of **Vegfr-2-IN-16**.
- Toxicology Studies: Evaluation of the safety profile and potential side effects of **Vegfr-2-IN-16** administration.

Visualization of Key Pathways and Workflows





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References

- 1. Design, Synthesis, Molecular Docking, and Anticancer Activity of Chalcone Derivatives as VEGFR-2 Inhibitors [mdpi.com]
- 2. wjgnet.com [wjgnet.com]
- 3. Vascular Endothelial Growth Factor Receptor-2 Inhibition Promotes Cell Death and Limits Endothelial Cell Proliferation in a Neonatal Rodent Model of Stroke - PMC [pmc.ncbi.nlm.nih.gov]
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